

JNJ-54717793: Application Notes and Protocols for Electrophysiological Studies of Neuronal Firing

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Compound of Interest

Compound Name: JNJ-54717793

Cat. No.: B8726860

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Introduction

JNJ-54717793 is a potent, selective, and orally active antagonist of the orexin-1 receptor (OX1R), a G protein-coupled receptor located in the central nervous system.[1][2][3][4] Orexin neuropeptides, orexin-A and orexin-B, are key regulators of arousal, wakefulness, and motivated behaviors.[5] By binding to OX1R and OX2R, orexins generally exert an excitatory effect on neurons in various brain regions. **JNJ-54717793**, with its high affinity and selectivity for OX1R, serves as a valuable pharmacological tool to investigate the specific roles of OX1R-mediated signaling in regulating neuronal excitability and firing patterns. These application notes provide detailed protocols for utilizing **JNJ-54717793** in electrophysiological experiments to elucidate the function of the orexin system in neuronal circuits.

Mechanism of Action

Orexin-A, the endogenous ligand, binds to OX1R, which primarily couples to the Gq class of G proteins. This activation initiates a signaling cascade that leads to the stimulation of phospholipase C (PLC), resulting in the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of intracellular calcium (Ca²⁺) stores, while DAG activates protein kinase C (PKC). This cascade

ultimately modulates various ion channels, leading to neuronal depolarization and an increase in firing rate.

JNJ-54717793 acts as a competitive antagonist at the OX1R, preventing the binding of orexin-A and thereby inhibiting this downstream signaling pathway. In electrophysiological studies, application of **JNJ-54717793** is expected to block or attenuate the excitatory effects induced by orexin-A on neuronal firing.

Data Presentation

Table 1: In Vitro Binding Affinities and Functional Potencies of **JNJ-54717793**

Receptor	Species	Binding Affinity (pKi)	Functional Potency (pKb)
OX1R	Human	7.83	7.8
OX1R	Rat	7.84	7.9
OX2R	Human	<6.0	<6.0

Table 2: In Vivo Efficacy of **JNJ-54717793**

Model	Species	Dose (mg/kg, p.o.)	Effect
Sleep Architecture (in OX2R knockout mice)	Mouse	30	Reduced latency to REM sleep and prolonged time in REM sleep
CO2-induced Panic-like Behavior	Rat	3-30	Attenuated bradycardia responses

Experimental Protocols

Protocol 1: In Vitro Whole-Cell Patch-Clamp Recording in Brain Slices

This protocol is designed to assess the effect of **JNJ-54717793** on the firing properties of neurons in response to orexin-A application.

1. Brain Slice Preparation:

- Anesthetize an adult rodent (e.g., Sprague-Dawley rat) in accordance with institutional animal care and use committee guidelines.
- Perfuse the animal transcardially with ice-cold, oxygenated (95% O₂ / 5% CO₂) artificial cerebrospinal fluid (ACSF) with a modified composition to improve slice viability (e.g., sucrose-based or NMDG-based ACSF).
- Rapidly dissect the brain and prepare 250-350 µm thick coronal or sagittal slices containing the brain region of interest (e.g., hypothalamus, prefrontal cortex, ventral tegmental area) using a vibratome in ice-cold, oxygenated ACSF.
- Transfer slices to a holding chamber containing standard ACSF (e.g., in mM: 124 NaCl, 2.5 KCl, 1.2 NaH₂PO₄, 24 NaHCO₃, 5 HEPES, 12.5 glucose, 2 MgSO₄, 2 CaCl₂) and allow them to recover at 32-34°C for at least 1 hour before recording.

2. Electrophysiological Recording:

- Transfer a single slice to the recording chamber of an upright microscope and continuously perfuse with oxygenated ACSF at a rate of 2-3 ml/min at 30-32°C.
- Visualize neurons using differential interference contrast (DIC) optics.
- Obtain whole-cell patch-clamp recordings from target neurons using borosilicate glass pipettes (3-6 MΩ) filled with an internal solution (e.g., in mM: 135 K-gluconate, 10 HEPES, 10 phosphocreatine, 4 Mg-ATP, 0.3 Na-GTP; pH adjusted to 7.3 with KOH).
- Record neuronal activity in current-clamp mode to measure membrane potential and firing rate.

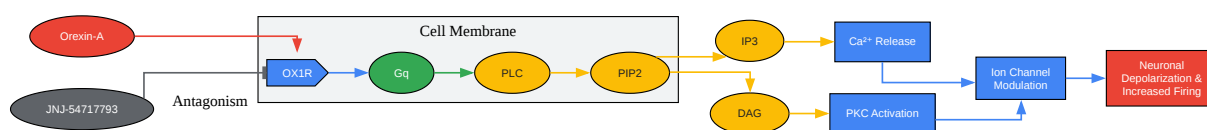
3. Drug Application:

- Establish a stable baseline recording of spontaneous or evoked neuronal firing.
- To assess the effect of **JNJ-54717793**, pre-incubate the slice with a known concentration of **JNJ-54717793** (e.g., 1-10 µM) in the ACSF for at least 10-15 minutes.
- Following pre-incubation, co-apply orexin-A (e.g., 100-300 nM) along with **JNJ-54717793** and record the neuronal response.
- As a control, apply orexin-A alone to a different slice or to the same neuron after a thorough washout period to observe its excitatory effect.
- A washout period with standard ACSF should follow drug application to observe recovery.

4. Data Analysis:

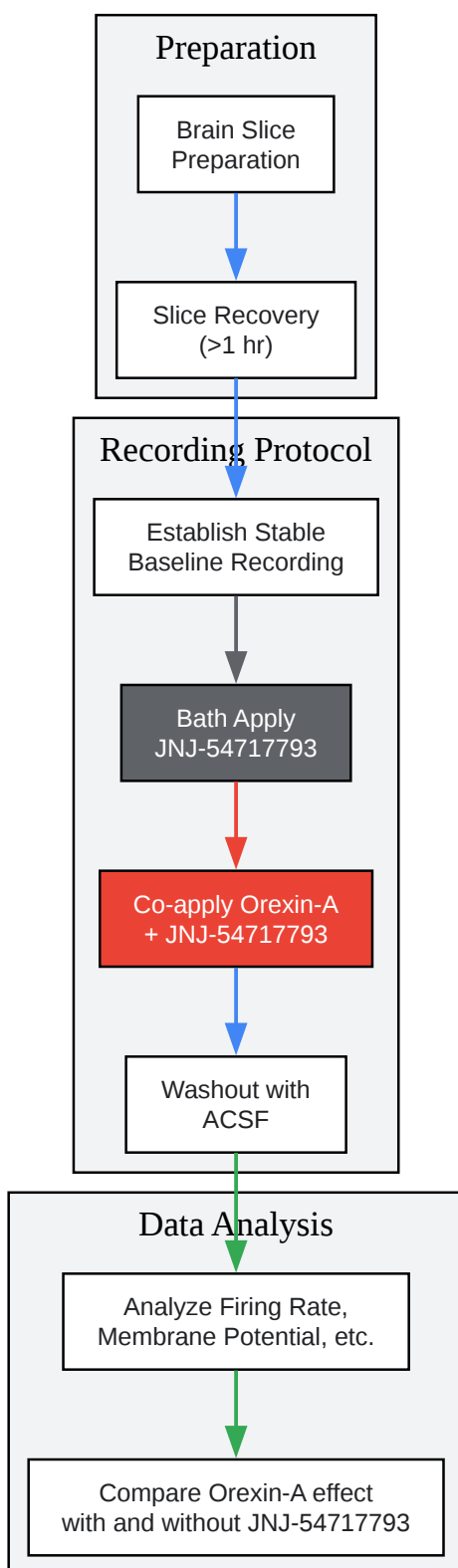
- Analyze changes in resting membrane potential, firing frequency, action potential threshold, and input resistance before, during, and after drug application.
- Compare the magnitude of the orexin-A-induced depolarization and increase in firing rate in the absence and presence of **JNJ-54717793** to quantify the antagonist effect.

Mandatory Visualizations



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Caption: Orexin-1 Receptor Signaling Pathway and **JNJ-54717793** Antagonism.



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Caption: Experimental Workflow for Electrophysiological Studies.

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